

Essential Guide to the Proper Disposal of HTH-01-091

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Compound of Interest

Compound Name: HTH-01-091

Cat. No.: B10861829

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For researchers and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides essential safety and logistical information for the proper disposal of **HTH-01-091**, a potent inhibitor of maternal embryonic leucine zipper kinase (MELK). Adherence to these procedures is critical to ensure personal safety and environmental protection.

Immediate Safety and Handling Precautions

Before disposal, it is crucial to handle **HTH-01-091** with appropriate care. The substance is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **HTH-01-091**. This includes:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.[1]
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation[1].

Handling:

- Avoid contact with skin and eyes[1].
- Prevent the formation of dust and aerosols[1].
- Use in a well-ventilated area, preferably with an appropriate exhaust ventilation system[1].
- Do not eat, drink, or smoke when using this product[1].
- After handling, wash skin thoroughly[1].

Storage Information

Proper storage is essential to maintain the stability of **HTH-01-091** and prevent accidental release.

Form	Storage Temperature	Duration
Powder	-20°C	3 years[2][3]
4°C	2 years[2]	
In Solvent	-80°C	6 months[3][4]
-20°C	1 month[3][4]	

Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[1]

Step-by-Step Disposal Plan for HTH-01-091

The primary directive for the disposal of **HTH-01-091** is to use an approved waste disposal plant[1]. Do not dispose of this chemical into the environment, drains, or sewer systems[1][5].

Step 1: Segregation of Waste

Properly segregate waste containing **HTH-01-091** from other laboratory waste streams. This is crucial for correct disposal by a licensed waste management facility.

Waste Categories:

- Solid Waste: Unused or expired **HTH-01-091** powder, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves).
- Liquid Waste: Solutions of **HTH-01-091** (e.g., in DMSO), contaminated cell culture media, and solvents from experimental procedures.
- Sharps Waste: Contaminated needles, syringes, or other sharp objects.

Step 2: Waste Collection and Labeling

- Solid and Liquid Waste:
 - Collect solid and liquid waste in separate, clearly labeled, and leak-proof containers.
 - The containers must be compatible with the chemical properties of **HTH-01-091** and any solvents used.
 - Label the containers with "Hazardous Waste," the full chemical name "**HTH-01-091**," and any other components in the waste (e.g., DMSO).
- Sharps Waste:
 - Place all contaminated sharps in a designated, puncture-resistant sharps container.

Step 3: Arrange for Professional Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and disposal of the **HTH-01-091** waste. Provide them with the Safety Data Sheet (SDS) and a full description of the waste.

Experimental Protocols and Waste Generation

HTH-01-091 is a potent and selective MELK inhibitor with an IC₅₀ of 10.5 nM[2][3][4][6]. It is often used in breast cancer research[2][3][4][6]. Understanding its use in experimental settings helps anticipate waste streams.

In Vitro Studies:

- Cell-Based Assays: **HTH-01-091** is used in concentrations ranging from 0 to 10 μM in cell culture[2][3][4]. Waste will primarily consist of contaminated cell culture media, cells, and plasticware.
- Kinase Assays: Used to determine inhibitory activity against MELK and other kinases[2][3][4]. Waste will include buffer solutions and assay plates containing the compound.

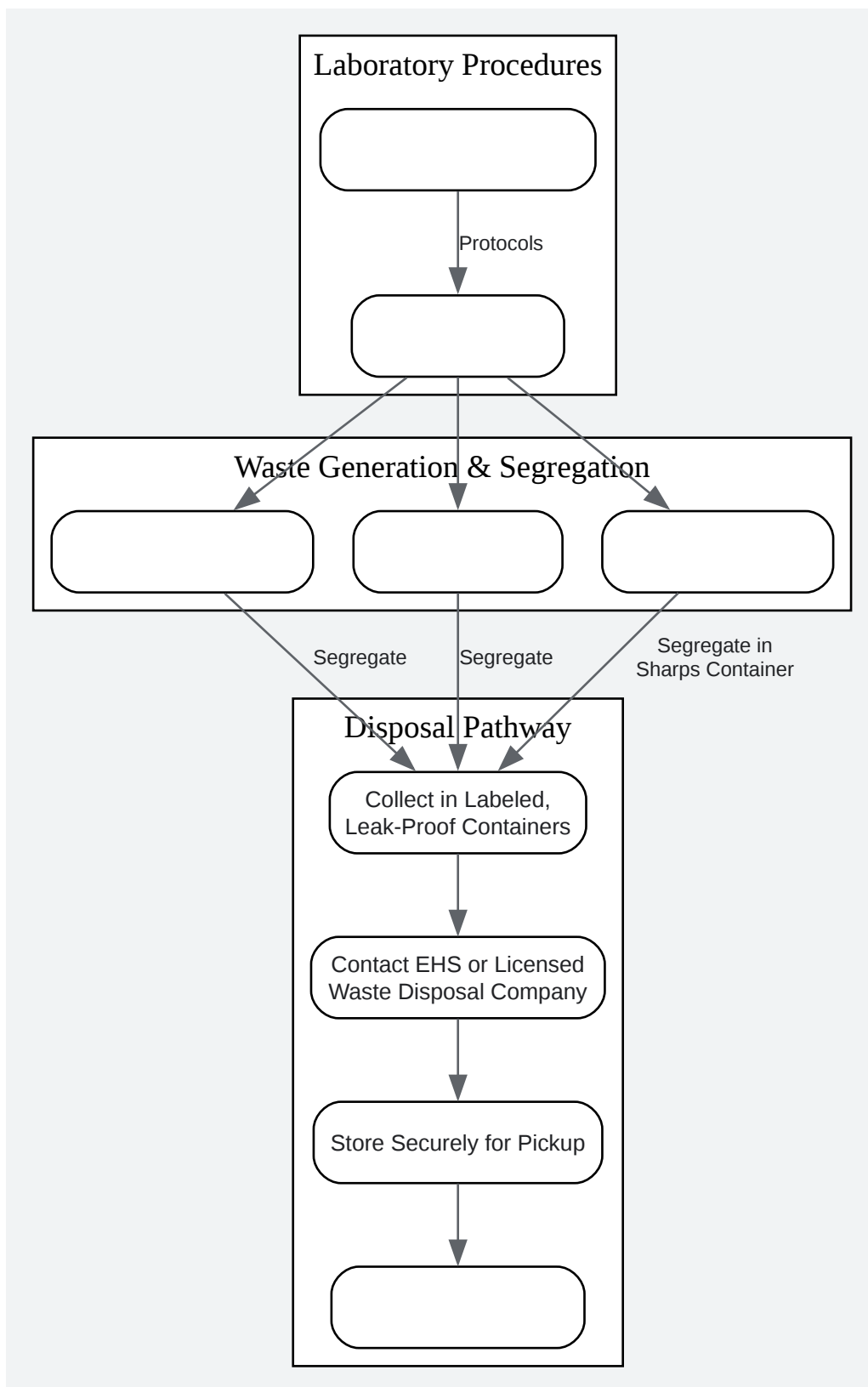
In Vivo Studies:

- Formulation: **HTH-01-091** may be dissolved in solvents like DMSO and further diluted with vehicles such as PEG300, Tween 80, or corn oil for animal administration[2][4].
- Waste Generation: Waste from in vivo studies will include unused formulations, contaminated animal bedding, and carcasses, which must be disposed of as hazardous or biohazardous waste according to institutional guidelines.

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	C ₂₆ H ₂₈ Cl ₂ N ₄ O ₂	[1]
Molecular Weight	499.436 g/mol	[1]
CAS Number	2000209-42-5	[1]
IC ₅₀ (MELK)	10.5 nM	[2][3][4][6]
In Vitro Concentration	0 - 10 μM	[2][3][4]
Solubility in DMSO	≥ 5 mg/mL	[6]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **HTH-01-091** from laboratory use to final disposal.

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